

RCM-1: A Transcriptional Corepressor in Fungi

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Compound Focus: RCM-1

CAS No.: 339163-65-4

Cat. No.: S541129

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In the context of fungal biology, particularly in *Neurospora crassa*, **RCM-1** (also known as RCO-1) is a protein that functions as part of a transcriptional corepressor complex.

- **Biological Role and Function:** **RCM-1** partners with the protein Regulation of Conidiation-1 (RCO-1) to form a corepressor complex [1]. This complex is recruited by specific transcription factors to repress gene expression.
 - **In the circadian clock:** It interacts transiently with the morning-specific repressor CSP1, facilitating the rhythmic expression of evening-specific genes [2].
 - **In photoadaptation:** The **RCM-1**/RCO-1 complex accumulates in nuclei and helps regulate the expression of *vivid* (*vvd*), a gene involved in fine-tuning the fungus's response to light [1].
- **Experimental Evidence:** The validation of its role comes from genetic and molecular biology studies. Its function is inferred from experiments showing that the complex it belongs to regulates specific genes, rather than from quantitative data on its inhibition [1] [2].

RCM-1: A Small-Molecule Inhibitor in Biomedical Research

In other research contexts, **RCM-1** (Robert Costa Memorial drug-1) is a synthetic small molecule studied for its therapeutic potential.

- **Primary Target and Mechanism:** **RCM-1** is a potent inhibitor of the FOXM1 transcription factor [3] [4]. It works by inhibiting FOXM1's nuclear localization, leading to its ubiquitination and degradation by proteasomes [3]. Research also indicates it blocks the IL-13/STAT6 signaling pathway [4].

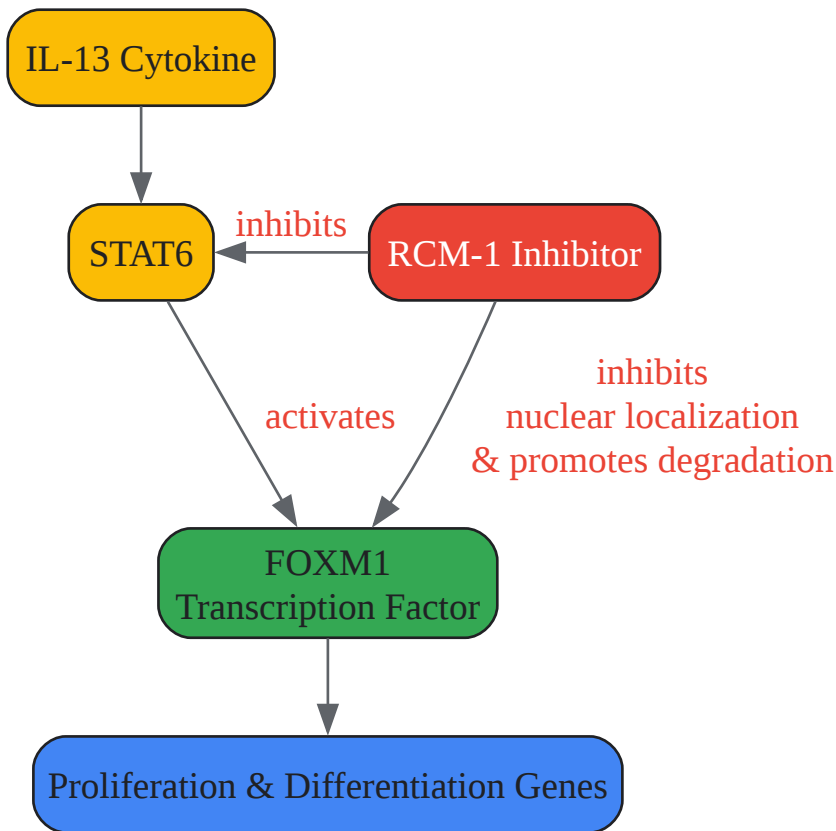
- **Experimental Data and Protocols:** Its activity has been validated in various *in vitro* and *in vivo* models. The table below summarizes key experimental findings.

Experimental Context	Reported Findings on RCM-1 Treatment	Key Experimental Methodologies
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| **Cancer Models** (e.g., rhabdomyosarcoma, melanoma, lung adenocarcinoma) [3] | • Inhibited tumor cell proliferation. • Increased cell cycle duration. • Reduced colony formation. • Inhibited tumor growth in mouse models. • Decreased FOXM1 protein and nuclear β -catenin in tumors. | • **Cell Proliferation Assays:** Growth curves measured with automated cell counters [3]. • **Colony Formation Assay:** Colonies fixed and stained after 7 days; those with ≥ 50 cells counted [3]. • **In Vivo Studies:** 20 mg/kg **RCM-1** delivered intraperitoneally (IP) in mouse models; tumor volume measured with calipers [3]. | • **Parasitic Infection** (*Hymenolepis nana* in mice) [4] | • Suppressed intestinal stem cell differentiation into tuft and goblet cells. • Dampened type 2 cytokine secretion. • Impeded the host's capacity to eliminate the parasite. | • **Animal Model:** C57BL/6J mice injected with 1.7 mg/kg **RCM-1** IP for 7 days [4]. • **Tissue Analysis:** Immunohistochemistry (IHC) and immunofluorescence (IF) to count specific cell types. Western blotting and RT-qPCR to measure cytokine expression [4]. |

Signaling Pathways for the Small-Molecule RCM-1

The biological effects of the small-molecule **RCM-1** are mediated through its action on key signaling pathways. The diagrams below illustrate these mechanisms based on the search results.



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The provided search results do not contain sufficient detail to fully reconstruct the fungal **RCM-1** corepressor pathway with high confidence for a detailed diagram.

Key Distinctions and Research Recommendations

Given the dual meanings of **RCM-1**, it is crucial to define your research context clearly.

- **For Fungal Photobiology:** The term "**RCM-1** role validation" likely pertains to the **protein corepressor**. The evidence for its role is primarily genetic and observational, showing its involvement in light-responsive and circadian pathways [1] [2].
- **For Cancer or Immunology Research:** If your focus is on experimental data with an inhibitor, then the **small molecule** is the relevant entity. Its role is validated through direct quantitative measures of cell proliferation, gene expression, and protein levels in controlled experiments [3] [4].

To find more specific "photoadaptation role validation" data for the fungal **RCM-1**, I suggest you search for the original research articles on platforms like PubMed using keywords such as "**RCM-1 RCO-1**

Neurospora photoadaptation" or "vivid gene repression RCM-1."

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To cite this document: Smolecule. [RCM-1: A Transcriptional Corepressor in Fungi]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b541129#rcm-1-photoadaptation-role-validation>]

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